

# Essential Guide to the Disposal of Calmodulin-dependent Protein Kinase II (290-309)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Calmodulin-dependent protein kinase II (290-309)*

Cat. No.: *B13394396*

[Get Quote](#)

This document provides immediate safety and logistical information for the proper disposal of **Calmodulin-dependent protein kinase II (290-309)** (CaMKII (290-309)), a non-hazardous peptide commonly used in research. The following procedures are designed to ensure the safe and compliant disposal of this material in a laboratory setting.

## Core Safety Information:

According to available Safety Data Sheets (SDS), **Calmodulin-dependent protein kinase II (290-309)** is classified as a non-hazardous substance or mixture<sup>[1]</sup>. However, it is crucial to consider any additional hazards posed by solvents, buffers, or other reagents mixed with the peptide during experimental procedures.

## Quantitative Data Summary

For ease of reference, the key quantitative properties of CaMKII (290-309) are summarized in the table below.

Property	Value	Source
Molecular Weight	2273.8 g/mol	[2][3][4]
Purity	≥95% (HPLC)	[3]
IC <sub>50</sub> for CaMKII Inhibition	52 nM	[3][5]
IC <sub>50</sub> for CaMKII-dependent phosphodiesterase activity	1.1 nM	[3]
Solubility in Water	1 mg/ml	[3]
Storage Temperature	-20°C	[4]

## Disposal Protocols

The appropriate disposal method for CaMKII (290-309) waste depends on its physical state (solid or liquid) and the nature of any associated chemical hazards.

### Solid Waste Disposal (Lyophilized Powder and Contaminated Labware)

- Segregation: Collect non-hazardous solid waste contaminated with CaMKII (290-309), such as unused lyophilized powder, pipette tips, microfuge tubes, and gloves, in a designated waste container.
- Containerization: Use a durable, leak-proof container, such as a designated laboratory waste box or a sturdy cardboard box lined with a plastic bag[6][7].
- Labeling: Clearly label the container as "Non-hazardous laboratory waste".
- Final Disposal: Dispose of the sealed container in the regular solid waste stream, in accordance with your institution's specific guidelines for non-hazardous lab waste[7].

### Liquid Waste Disposal (Aqueous Solutions)

For aqueous solutions of CaMKII (290-309) that do not contain other hazardous chemicals:

- Neutralization: If the solution is acidic or basic, neutralize it to a pH between 5 and 9[8][9].

- **Drain Disposal:** Following neutralization, the solution can typically be disposed of down the sanitary sewer with copious amounts of water[9]. Always consult your local and institutional regulations before drain disposal of any chemical waste.

## Liquid Waste with Chemical Hazards

If the CaMKII (290-309) is dissolved in or mixed with hazardous solvents (e.g., organic solvents, solutions containing heavy metals), the entire mixture must be treated as hazardous waste.

- **Waste Segregation:**
  - **Halogenated vs. Non-halogenated:** Do not mix halogenated and non-halogenated organic solvents[8].
  - **Acids and Bases:** Keep acidic and basic waste streams separate[8].
- **Containerization:** Use appropriate, sealed, and clearly labeled hazardous waste containers provided by your institution's Environmental Health and Safety (EHS) department.
- **Labeling:** The label must accurately reflect all chemical constituents of the waste.
- **Storage and Pickup:** Store the hazardous waste in a designated satellite accumulation area until it is collected by EHS for proper disposal.

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of CaMKII (290-309) waste.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for CaMKII (290-309) waste.

Disclaimer: The information provided is based on general laboratory safety principles and available data. Researchers must always consult and adhere to the specific disposal guidelines and regulations of their institution and local authorities.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. Calmodulin-dependent protein kinase II (290-309) | C103H185N31O24S | CID 22114573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. Calmodulin-dependent Protein Kinase II fragment 290-309 = 97 HPLC 115044-69-4 [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Biohazardous Waste Disposal Procedures | Research and Innovation [unh.edu]
- 7. sfasu.edu [sfasu.edu]
- 8. peptiderecon.com [peptiderecon.com]
- 9. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- To cite this document: BenchChem. [Essential Guide to the Disposal of Calmodulin-dependent Protein Kinase II (290-309)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13394396#calmodulin-dependent-protein-kinase-ii-290-309-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)